

Technical Guide: 2-(2-Aminoethyl)piperidine 2HCl

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)piperidine 2HCl

Cat. No.: B13814616

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CAS: 15932-66-8 Synonyms: 2-Piperidineethanamine dihydrochloride; 2-(2-Aminoethyl)piperidine dihydrochloride Molecular Formula: C1CCN(CC1)CCN [Cl-].[Cl-] Cngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">

H

Cl

N

(Salt) / C

H

N

(Free Base)[1]

Part 1: Executive Summary & Chemical Identity

2-(2-Aminoethyl)piperidine 2HCl is a bifunctional heterocyclic building block characterized by a piperidine ring substituted at the C2 position with an ethylamine chain.[1][2] Unlike its more

common isomer, 1-(2-aminoethyl)piperidine (where the ethylamine is attached to the nitrogen), this C-substituted scaffold offers unique geometric constraints and pharmacophoric vectors.^[2]

It serves as a critical intermediate in the synthesis of neuroactive agents, kinase inhibitors, and coordination ligands.^[2] The presence of both a secondary amine (ring) and a primary amine (chain) presents a specific synthetic challenge: regioselective functionalization.^[2] This guide provides the protocols necessary to navigate these challenges.

Physicochemical Profile^{[2][3][4][5][6][7][8]}

Property	Data	Notes
CAS Number	15932-66-8	Specific to the dihydrochloride salt. ^{[3][1][4]}
Molecular Weight	201.14 g/mol	Salt form (Free base MW: 128.22 g/mol). ^{[1][2]}
Appearance	White to pale yellow solid	Highly hygroscopic. ^{[1][2][4]}
Solubility	Water, Methanol, DMSO	Insoluble in non-polar solvents (Hexane, Et ₂ O). ^[2]
pKa (Calc)	~10.2 (1° amine), ~11.1 (2° amine)	Secondary piperidine nitrogen is more basic. ^[2]
Melting Point	165–170 °C (dec.) ^{[1][2]}	Varies with hydration state. ^[3] ^{[1][2]}
Hygroscopicity	High	Store under inert atmosphere (Ar/N ₂). ^{[1][2]}

Part 2: Synthetic Utility & Reactivity^[10]

Structural Differentiation (The "Isomer Trap")

Researchers often confuse this compound with 1-(2-aminoethyl)piperidine (CAS 27578-60-5).^{[1][2]} The distinction is critical for SAR (Structure-Activity Relationship) studies:

- N-Substituted (1-isomer): Flexible tail; nitrogen lone pair is involved in the attachment.^{[1][2]}

- C-Substituted (2-isomer, CAS 15932-66-8): The ring nitrogen remains available for H-bonding or further substitution.[1][2] The C2-chiral center introduces stereochemical complexity (typically supplied as a racemate unless specified).[1][2]

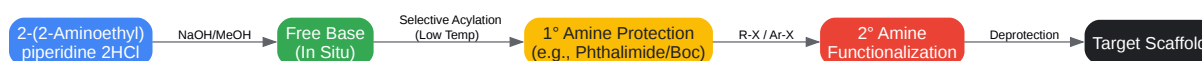
Regioselectivity & Orthogonal Protection

The core synthetic challenge is distinguishing between the primary amine (chain) and the secondary amine (ring).[2]

- Nucleophilicity: The primary amine is generally more nucleophilic towards acylating agents due to less steric hindrance, despite the secondary amine being more basic.[2]
- Strategy: To selectively functionalize the ring nitrogen, one must often protect the primary amine first.[2]

Mechanistic Pathway: Selective Functionalization

The following diagram illustrates the logical flow for achieving orthogonal protection, a common requirement in peptide mimetic synthesis.



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Caption: Workflow for orthogonal protection. The primary amine is typically protected first to allow modification of the piperidine ring.[2]

Part 3: Applications in Medicinal Chemistry[5][9][10] Neuropharmacology & GPCR Ligands

The 2-substituted piperidine motif is a "privileged structure" in neuroscience.[1][2] The ethylamine side chain mimics the distance between the aromatic ring and the amine in neurotransmitters like dopamine and serotonin.[2]

- Target: Sigma receptors (ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">

) and Monoamine transporters.

- Role: The piperidine ring provides a rigid template, while the aminoethyl chain acts as a flexible linker to acidic residues (e.g., Asp, Glu) in the receptor binding pocket.[2]

Kinase Inhibition

In kinase inhibitor design, the diamine motif serves as a solubility-enhancing group that can also form hydrogen bonds with the hinge region or solvent-exposed areas of the ATP binding site.[1][2]

- Example: Analogues of C2-substituted piperidines have been explored in VEGFR and Abl kinase inhibitors to improve physicochemical properties (LogD modulation).[1][2]

Coordination Chemistry

The molecule acts as a bidentate ligand (N,N-donor).[2] The "bite angle" formed by the 2-ethyl linker is specific for stabilizing transition metals (Cu, Ni, Pt), which is relevant for developing metallo-drugs or radiopharmaceuticals.[2]

Part 4: Experimental Protocols

Protocol A: Salt Break & Free Base Isolation

Context: The 2HCl salt is stable but unreactive in nucleophilic substitutions.[1][2] This protocol generates the reactive free base.[2]

- Dissolution: Suspend 10.0 mmol (2.01 g) of **2-(2-Aminoethyl)piperidine 2HCl** in 20 mL of dry Methanol (MeOH).
- Neutralization: Cool to 0°C. Add 22.0 mmol of Sodium Methoxide (NaOMe) (25% wt in MeOH) dropwise over 15 minutes.
 - Note: A white precipitate (NaCl) will form immediately.[1][2]
- Workup: Stir at room temperature for 30 minutes. Filter the mixture through a Celite pad to remove NaCl.[1][2]
- Isolation: Concentrate the filtrate in vacuo.

- Caution: The free base is an oil that absorbs CO₂ from air.[1][2] Use immediately or store under Argon.

Protocol B: Selective Protection of Primary Amine (N-Boc)

Context: Selective protection of the primary amine over the secondary ring amine using stoichiometric control.[2]

- Setup: Dissolve 5.0 mmol of the free base (from Protocol A) in 25 mL Dichloromethane (DCM) at -78°C.
- Reagent Addition: Add 0.9 equivalents (4.5 mmol) of Boc-anhydride (Boc₂O) dissolved in 5 mL DCM dropwise over 1 hour.
 - Logic: Low temperature and slow addition favor reaction with the less sterically hindered primary amine.[1][2]
- Reaction: Allow to warm slowly to 0°C over 2 hours.
- Purification: Quench with water. Extract with DCM.[1][2] The product (Primary N-Boc, Secondary NH-free) can be separated from the bis-Boc byproduct via column chromatography (Silica, MeOH/DCM gradient with 1% NH₄OH).[2]

Part 5: Safety, Stability & Handling[3]

Hazard Identification (GHS)

- Signal Word:DANGER
- H314: Causes severe skin burns and eye damage (Free base is corrosive).[1][2]
- H302: Harmful if swallowed.[1][2]
- H335: May cause respiratory irritation.[1][2]

Storage & Stability

- Hygroscopicity: The 2HCl salt is extremely hygroscopic.[1][2][4] If left open, it will deliquesce into a sticky gum.[1][2]
- Storage: Store at 2–8°C in a tightly sealed container, preferably within a desiccator or glovebox.
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides.[2]

Disposal

Neutralize with dilute sodium bicarbonate before disposal.[1][2] Incinerate in a chemical incinerator equipped with an afterburner and scrubber.[1][2]

References

- PubChem.Compound Summary: N-(2-Aminoethyl)piperidine (Isomer Comparison). National Library of Medicine.[1][2] [Link\[2\]](#)
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